

A Researcher's Guide to Certified Reference Materials for Pentadecanoic Acid Analysis

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Compound of Interest

Compound Name: Pentadecanoic acid-d2

Cat. No.: B12414431

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For researchers, scientists, and professionals in drug development, the accurate quantification of pentadecanoic acid (C15:0) is crucial for various applications, from metabolic research to pharmaceutical analysis. The reliability of these measurements heavily depends on the quality of certified reference materials (CRMs). This guide provides a comprehensive comparison of commercially available pentadecanoic acid CRMs, detailed experimental protocols for their analysis, and an overview of the key signaling pathways involving this odd-chain saturated fatty acid.

Comparison of Certified Reference Materials

A variety of vendors offer pentadecanoic acid reference materials. The following table summarizes the key specifications of these products to aid in selecting the most suitable CRM for your analytical needs. While all listed products are of high purity, the availability of a detailed Certificate of Analysis (CoA) with certified concentration and uncertainty values is a critical differentiator for quantitative applications.

| Supplier | Product Name | Catalog Number | Purity/Assay | Format | Certificate of Analysis Highlights |
|---|---|---------------------|------------------|--|---|
| Sigma-Aldrich | Pentadecanoic acid, analytical standard | 91446 | ≥99.0% (GC) | Neat | Lot-specific CoAs available online, typically report purity by GC. |
| Pentadecanoic acid, ~99% (capillary GC) | P6125 | ~99% (capillary GC) | Powder or flakes | Lot-specific CoAs available online, purity determined by capillary GC. | |
| Cayman Chemical | Pentadecanoic Acid | 17399 | ≥98% | Crystalline solid | Product information sheet available; batch-specific CoAs can be requested. [1] [2] [3] |
| AbMole BioScience | Pentadecanoic acid | M20949 | >99% | Powder | CoA confirms purity >99% and provides H-NMR data consistent with the structure. |
| Selleck Chemicals | Pentadecanoic acid | S6234 | 99.05% (HPLC) | Powder | CoA reports purity as 99.05% by |

HPLC and
confirms
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NMR.

Experimental Protocol: Quantification of Pentadecanoic Acid in Human Plasma by GC-MS

This protocol details a robust method for the quantitative analysis of pentadecanoic acid in human plasma using gas chromatography-mass spectrometry (GC-MS) with an internal standard.

1. Materials and Reagents:

- Pentadecanoic acid certified reference material
- Pentadecanoic acid-d3 (internal standard)[4]
- Human plasma (K2-EDTA)
- Methanol (HPLC grade)
- Hexane (HPLC grade)
- Acetyl chloride
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate

2. Sample Preparation (Fatty Acid Methyl Ester Derivatization):

- Spiking with Internal Standard: To 100 μ L of human plasma in a glass tube, add a known amount of pentadecanoic acid-d3 internal standard solution in methanol.
- Methylation: Add 2 mL of 1.25 M HCl in methanol (prepared by slowly adding acetyl chloride to cold methanol).

- Incubation: Vortex the mixture and incubate at 50°C for 60 minutes to convert fatty acids to their methyl esters (FAMES).
- Extraction: After cooling to room temperature, add 1 mL of hexane and vortex thoroughly. Centrifuge at 2000 rpm for 5 minutes to separate the layers.
- Isolation: Carefully transfer the upper hexane layer containing the FAMES to a clean glass tube.
- Washing: Wash the hexane extract with 1 mL of 5% sodium bicarbonate solution to neutralize any remaining acid. Vortex and centrifuge as before.
- Drying: Transfer the final hexane layer to a new tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Concentration: Evaporate the hexane under a gentle stream of nitrogen to the desired final volume (e.g., 100 µL).

3. GC-MS Analysis:

- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: DB-23 (60 m x 0.25 mm, 0.25 µm) or equivalent polar capillary column suitable for FAME analysis.
- Injector: Splitless mode at 250°C.
- Oven Program:
 - Initial temperature: 50°C, hold for 1 minute.
 - Ramp 1: 25°C/min to 175°C.
 - Ramp 2: 4°C/min to 230°C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.

- MS Parameters:
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Source temperature: 230°C.
 - Quadrupole temperature: 150°C.
 - Acquisition mode: Selected Ion Monitoring (SIM).
 - Pentadecanoic acid methyl ester (m/z): 256 (molecular ion), 74, 87.
 - Pentadecanoic acid-d3 methyl ester (m/z): 259 (molecular ion).

4. Quantification:

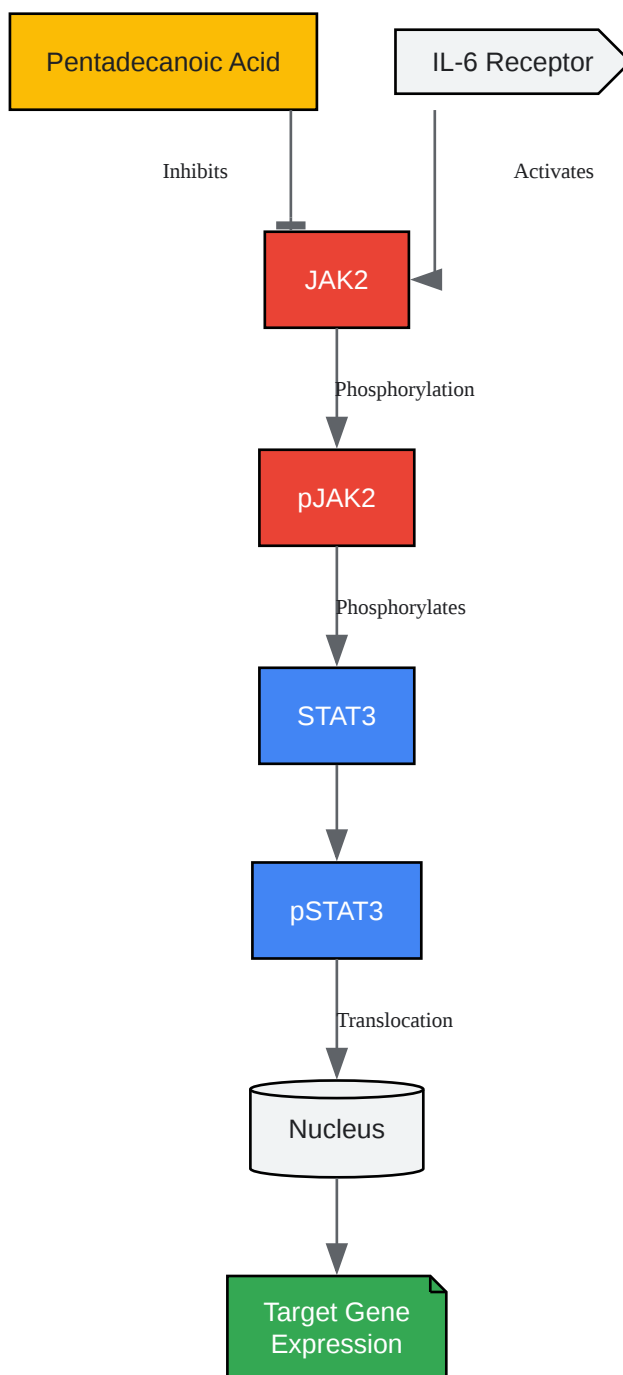
Construct a calibration curve by analyzing a series of calibration standards containing known concentrations of pentadecanoic acid and a fixed concentration of the internal standard. Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte. Determine the concentration of pentadecanoic acid in the plasma samples by interpolating their peak area ratios on the calibration curve.

Signaling Pathways and Experimental Workflows

Pentadecanoic acid has been shown to modulate key cellular signaling pathways, including the JAK2/STAT3 and AMPK pathways. Understanding these interactions is vital for research into its biological effects.

Pentadecanoic Acid and the JAK2/STAT3 Signaling Pathway

Pentadecanoic acid has been demonstrated to suppress the JAK2/STAT3 signaling pathway.[5] [6] This pathway is crucial in regulating cell proliferation, differentiation, and apoptosis. Its dysregulation is often implicated in cancer. Pentadecanoic acid can inhibit the phosphorylation of both JAK2 and STAT3, thereby downregulating the expression of target genes involved in cell survival and proliferation.[5]



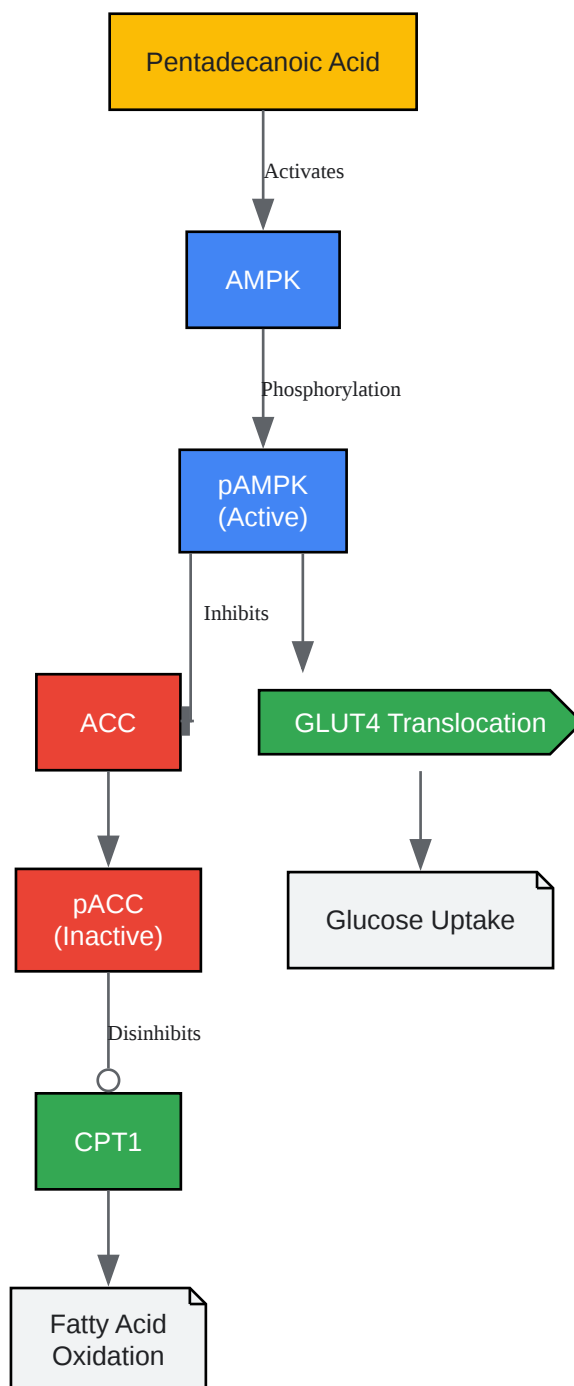
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Caption: Pentadecanoic acid inhibits the JAK2/STAT3 signaling pathway.

Pentadecanoic Acid and the AMPK Signaling Pathway

Pentadecanoic acid can activate the AMP-activated protein kinase (AMPK) pathway.[7] AMPK is a central regulator of cellular energy homeostasis. Its activation promotes catabolic

processes like fatty acid oxidation and glucose uptake while inhibiting anabolic processes. Pentadecanoic acid-mediated activation of AMPK can lead to increased glucose uptake in muscle cells, highlighting its potential role in metabolic regulation.[7]

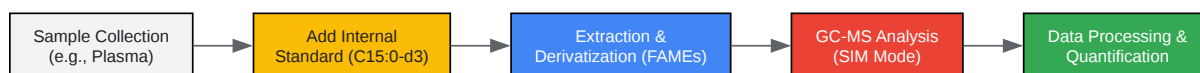


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Caption: Pentadecanoic acid activates the AMPK signaling pathway.

Experimental Workflow for Pentadecanoic Acid Analysis

The following diagram outlines the general workflow for the quantitative analysis of pentadecanoic acid in a biological matrix.



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